

# N-Boc-4-carboxymethoxypiperidine CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Boc-4-carboxymethoxypiperidine*

Cat. No.: *B060413*

[Get Quote](#)

## Technical Guide: N-Boc-4-carboxymethoxypiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **N-Boc-4-carboxymethoxypiperidine**, a bifunctional piperidine derivative utilized in advanced organic synthesis and medicinal chemistry. While detailed experimental protocols and biological pathway information are not readily available in public literature, this document summarizes its key chemical identifiers.

## Core Chemical Data

**N-Boc-4-carboxymethoxypiperidine**, systematically known as 2-[1-[(2-methylpropan-2-yl)oxycarbonyl]piperidin-4-yl]oxyacetic acid, is a notable compound in synthetic chemistry.<sup>[1]</sup> Its chemical properties are summarized below.

Identifier	Value
CAS Number	161948-70-5[1][2][3][4]
Molecular Weight	259.302 g/mol [1][2][3][4]
Molecular Formula	C12H21NO5[1][2][3][4]
IUPAC Name	2-[1-[(2-methylpropan-2-yl)oxycarbonyl]piperidin-4-yl]oxyacetic acid[1]
Synonyms	(1-Boc-4-piperidinyloxy)acetic acid, n-boc-4-carboxymethoxy-piperidine, 4-carboxymethoxy-piperidine-1-carboxylic acid tert-butyl ester, 1-boc-4-piperidinyloxy acetic acid, 2-(1-tert-butoxy carbonyl piperidin-4-yl oxy) acetic acid, 1-(tert-butoxycarbonyl)piperidin-4-yloxy)acetic acid, 1-boc-4-carboxymethoxy-piperidine, 2-(1-tert-butoxycarbonyl piperidin-4-yloxy)acetic acid, 2-(1-tert-butoxycarbonyl-4-piperidyl)oxy acetic acid[1]
MDL Number	MFCD02178987[1][2]
InChI Key	YHUAHIMRWSVXCN-UHFFFAOYSA-N[1][2]
SMILES	CC(C)(C)OC(=O)N1CCC(CC1)OCC(=O)O[1]
Melting Point	105°C to 107°C
Purity	95%

## Experimental Protocols and Biological Pathways

Currently, there is a lack of publicly available, detailed experimental protocols for the synthesis or application of **N-Boc-4-carboxymethoxypiperidine**. Similarly, information regarding its involvement in specific signaling pathways or its broader biological activity has not been documented in the surveyed literature. As a result, the creation of diagrams for experimental workflows or signaling pathways is not feasible at this time. Researchers interested in this compound may need to develop methodologies based on analogous structures or through novel synthetic design.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (1-Boc-4-piperidinyloxy)acetic acid, 95%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. CAS RN 161948-70-5 | Fisher Scientific [fishersci.com]
- 3. CAS RN 161948-70-5 | Fisher Scientific [fishersci.dk]
- 4. CAS RN 161948-70-5 | Fisher Scientific [fishersci.se]
- To cite this document: BenchChem. [N-Boc-4-carboxymethoxypiperidine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060413#n-boc-4-carboxymethoxypiperidine-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)